

3-Fluoro-2-methoxyphenylacetic Acid: A Review of Available Scientific Literature

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Compound of Interest

Compound Name: 3-Fluoro-2-methoxyphenylacetic acid

Cat. No.: B1390712

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Introduction

3-Fluoro-2-methoxyphenylacetic acid, a halogenated and methoxylated derivative of phenylacetic acid, represents a class of organic compounds with potential applications in medicinal chemistry and materials science. The strategic incorporation of fluorine atoms and methoxy groups into aromatic scaffolds is a common strategy in drug discovery to modulate a molecule's physicochemical and pharmacokinetic properties. Fluorine substitution can enhance metabolic stability, binding affinity, and membrane permeability, while methoxy groups can influence receptor interactions and solubility. This technical review aims to provide a comprehensive overview of the currently available scientific literature on **3-Fluoro-2-methoxyphenylacetic acid**, focusing on its synthesis, chemical properties, and biological activities.

Chemical Properties and Identifiers

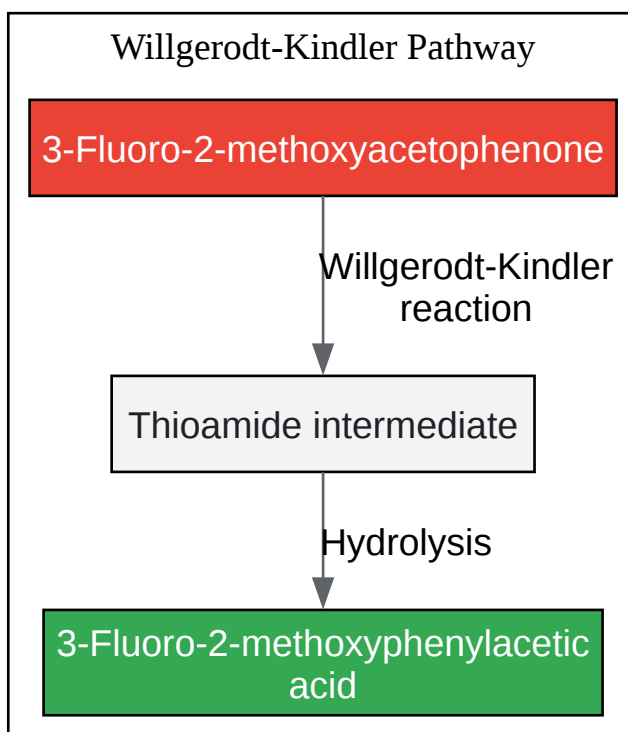
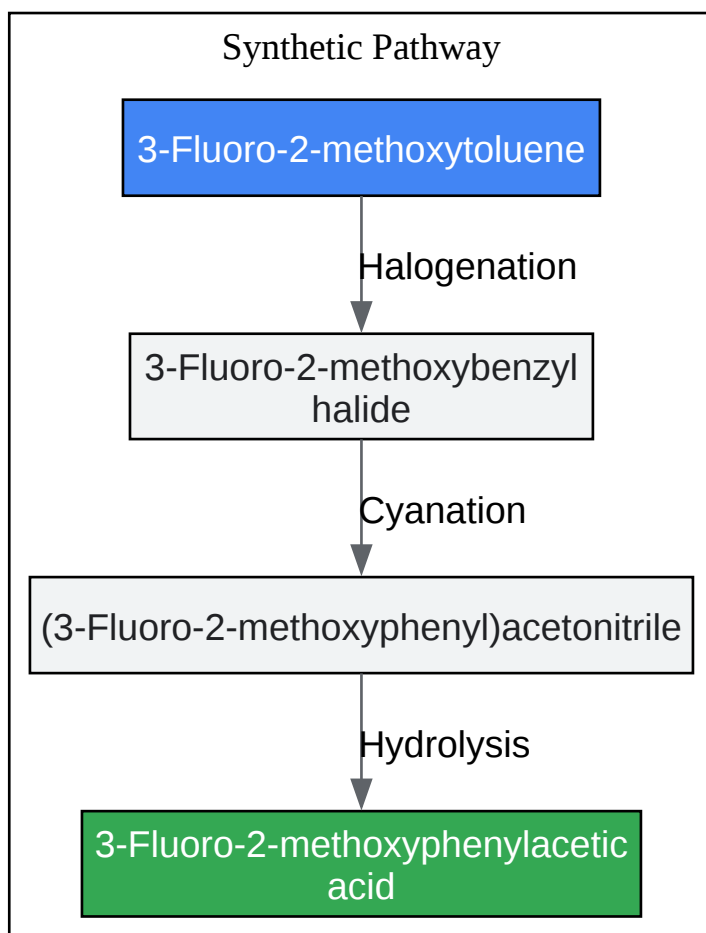
A summary of the key chemical properties and identifiers for **3-Fluoro-2-methoxyphenylacetic acid** is presented in Table 1.

Property	Value	Reference
CAS Number	1017778-30-1	[1]
Molecular Formula	C ₉ H ₉ FO ₃	[1]
Molecular Weight	184.166 g/mol	[1]
Synonyms	2-(3-Fluoro-2-methoxyphenyl)acetic acid	[1]

Synthesis of 3-Fluoro-2-methoxyphenylacetic Acid

While a specific, detailed experimental protocol for the synthesis of **3-Fluoro-2-methoxyphenylacetic acid** has not been identified in the reviewed literature, general synthetic strategies for substituted phenylacetic acids offer plausible routes. These methods typically involve the introduction of the acetic acid moiety or its precursor to a pre-functionalized benzene ring.

One common approach for the synthesis of phenylacetic acids is through the hydrolysis of the corresponding phenylacetonitrile. This intermediate, in turn, can often be prepared from the corresponding benzyl halide. A potential synthetic workflow is depicted below.



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References

- 1. 1017778-30-1 | 2621-3-68 | 3-Fluoro-2-methoxyphenylacetic acid | SynQuest Laboratories [synquestlabs.com]
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